

Application Notes: Quantitative Analysis of c-di-AMP Diammonium by LC-MS/MS

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Compound of Interest

Compound Name: *c-di-AMP diammonium*

Cat. No.: B8198295

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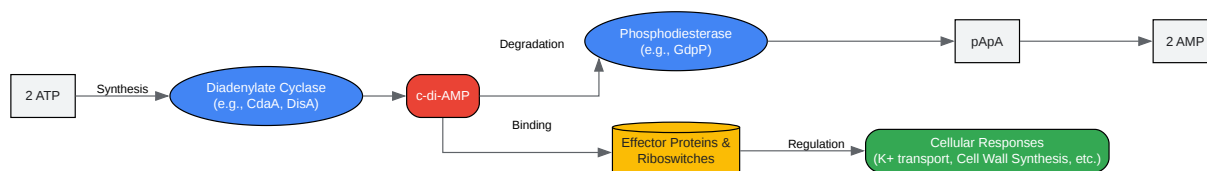
Introduction

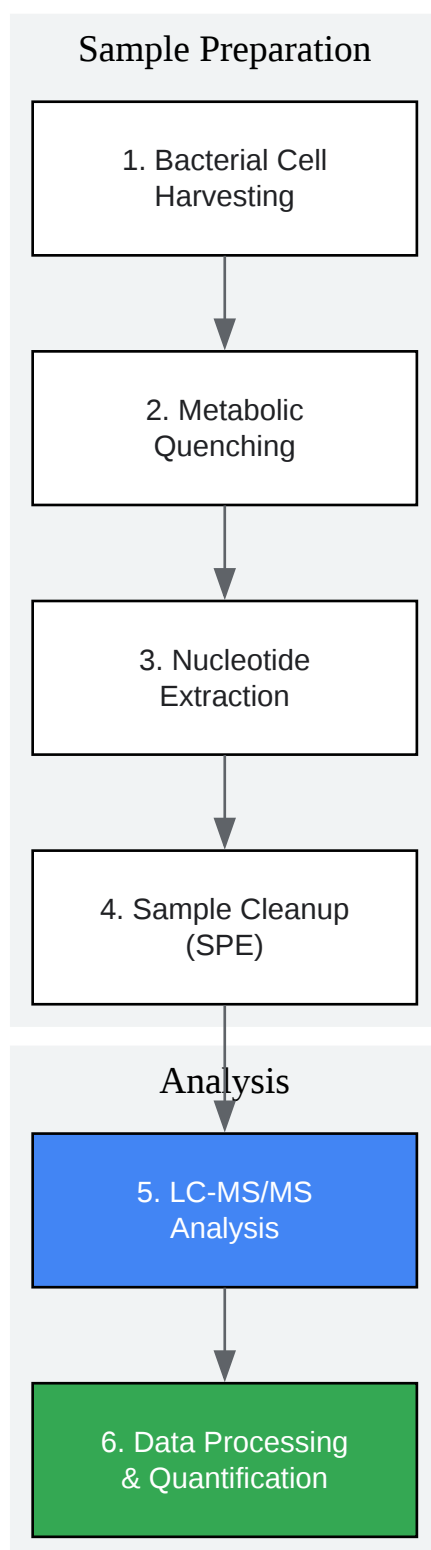
Cyclic di-adenosine monophosphate (c-di-AMP) is a crucial second messenger molecule utilized in signal transduction pathways by a wide range of bacteria, including many significant human pathogens like *Staphylococcus aureus* and *Listeria monocytogenes*.^{[1][2]} This signaling molecule is integral to the regulation of fundamental cellular processes such as cell wall homeostasis, potassium transport, DNA repair, cell growth, and virulence.^{[1][3][4]} The intracellular levels of c-di-AMP are meticulously controlled by the activities of diadenylate cyclase (DAC) enzymes, which synthesize it from two ATP molecules, and phosphodiesterase (PDE) enzymes, which degrade it.^{[1][5]} Given its essentiality and toxicity at high levels, the c-di-AMP signaling pathway has emerged as a promising target for novel antimicrobial drug development.^{[2][5]}

This application note details a robust and sensitive method for the quantification of c-di-AMP from bacterial cultures using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol provides a comprehensive workflow from sample extraction to data analysis, suitable for researchers in microbiology, drug discovery, and clinical diagnostics.

c-di-AMP Signaling Pathway

The cellular concentration of c-di-AMP is tightly regulated to maintain homeostasis.^[1] Diadenylate cyclases (DACs) synthesize c-di-AMP, which then binds to various effector proteins or riboswitches to trigger downstream cellular responses.^{[1][2][6]} To terminate the signal, phosphodiesterases (PDEs) hydrolyze c-di-AMP into pApA or AMP.^[1]





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Address: 3281 E Guasti Rd

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